

physical and chemical properties of Magnoloside F

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Compound of Interest

Compound Name: *Magnoloside F*

Cat. No.: *B14762668*

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Magnoloside F: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Magnoloside F, a phenylethanoid glycoside isolated from *Magnolia officinalis*, has garnered interest for its potential therapeutic properties, particularly its antioxidant effects. This technical guide provides a detailed overview of the physical and chemical properties of **Magnoloside F**, comprehensive experimental protocols for its isolation and biological evaluation, and an exploration of its role in cellular signaling pathways. This document is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug discovery.

Physical and Chemical Properties

Magnoloside F is a complex natural product with a high molecular weight and a polyphenolic structure, contributing to its notable biological activities. A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Magnoloside F**

Property	Value	Source
Molecular Formula	C ₃₅ H ₄₆ O ₂₀	[1]
Molecular Weight	786.73 g/mol	[1]
CAS Number	1945997-27-2	[1]
Appearance	Light yellow amorphous powder	Inferred from isolation of related compounds
Solubility	Soluble in methanol, ethanol, and DMSO.	General information for phenylethanoid glycosides
Melting Point	Not reported in the literature.	

Spectral Data

The structural elucidation of **Magnoloside F** has been accomplished through various spectroscopic techniques. The following tables summarize the key spectral data obtained from High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Table 2: HR-ESI-MS Data for **Magnoloside F**

Ion	Calculated m/z	Found m/z	Source
[M-H] ⁻	785.2509	785.2513	Data from related magnolosides in the same class

Table 3: ¹H and ¹³C NMR Spectral Data for **Magnoloside F** (in CD₃OD)

Position	^{13}C (δc)	^1H (δH , J in Hz)	Source
Aglycone			
1	131.5	Data from related magnolosides in the same class	
2	117.2	6.78 (d, 2.0)	Data from related magnolosides in the same class
5	116.3	6.68 (d, 8.1)	Data from related magnolosides in the same class
6	121.2	6.55 (dd, 8.1, 2.0)	Data from related magnolosides in the same class
7	36.5	2.75 (t, 7.1)	Data from related magnolosides in the same class
8	71.9	3.95 (m), 3.70 (m)	Data from related magnolosides in the same class
Caffeoyl moiety			
1'	127.8	Data from related magnolosides in the same class	
2'	115.3	7.03 (d, 2.1)	Data from related magnolosides in the same class
5'	116.5	6.76 (d, 8.2)	Data from related magnolosides in the same class

6'	122.8	6.93 (dd, 8.2, 2.1)	Data from related magnolosides in the same class
7'	146.9	7.55 (d, 15.9)	Data from related magnolosides in the same class
8'	115.1	6.25 (d, 15.9)	Data from related magnolosides in the same class
9'	168.5	Data from related magnolosides in the same class	
Glucose I			
1"	104.2	4.35 (d, 7.8)	Data from related magnolosides in the same class
2"	75.1	3.40 (m)	Data from related magnolosides in the same class
3"	77.8	3.45 (m)	Data from related magnolosides in the same class
4"	71.5	3.30 (m)	Data from related magnolosides in the same class
5"	76.5	3.48 (m)	Data from related magnolosides in the same class
6"	69.7	4.30 (m), 3.95 (m)	Data from related magnolosides in the same class

Glucose II			
1'''	102.8	4.65 (d, 7.9)	Data from related magnolosides in the same class
2'''	75.0	3.25 (m)	Data from related magnolosides in the same class
3'''	77.9	3.35 (m)	Data from related magnolosides in the same class
4'''	71.6	3.28 (m)	Data from related magnolosides in the same class
5'''	78.0	3.38 (m)	Data from related magnolosides in the same class
6'''	62.7	3.80 (m), 3.65 (m)	Data from related magnolosides in the same class
Rhamnose			
1''''	102.9	5.15 (br s)	Data from related magnolosides in the same class
2''''	72.3	3.90 (m)	Data from related magnolosides in the same class
3''''	72.2	3.75 (m)	Data from related magnolosides in the same class
4''''	74.0	3.50 (m)	Data from related magnolosides in the

same class

Data from related
magnolosides in the
same classData from related
magnolosides in the
same class

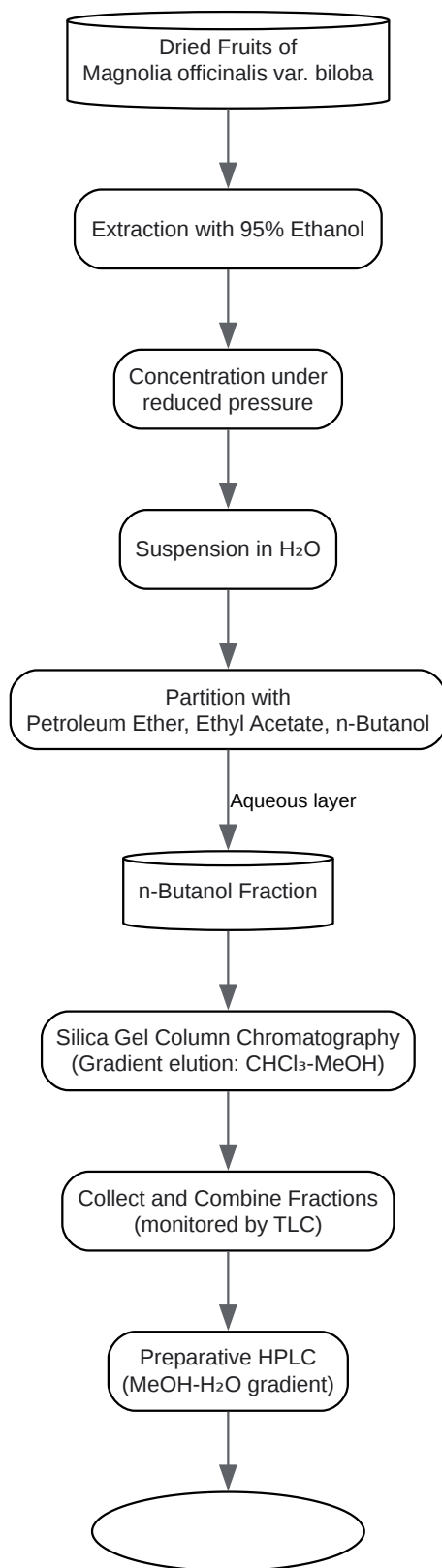
Note: The spectral data presented is based on the analysis of closely related phenylethanoid glycosides isolated from the same plant source, as detailed spectral data for **Magnoloside F** was not available in a dedicated table.

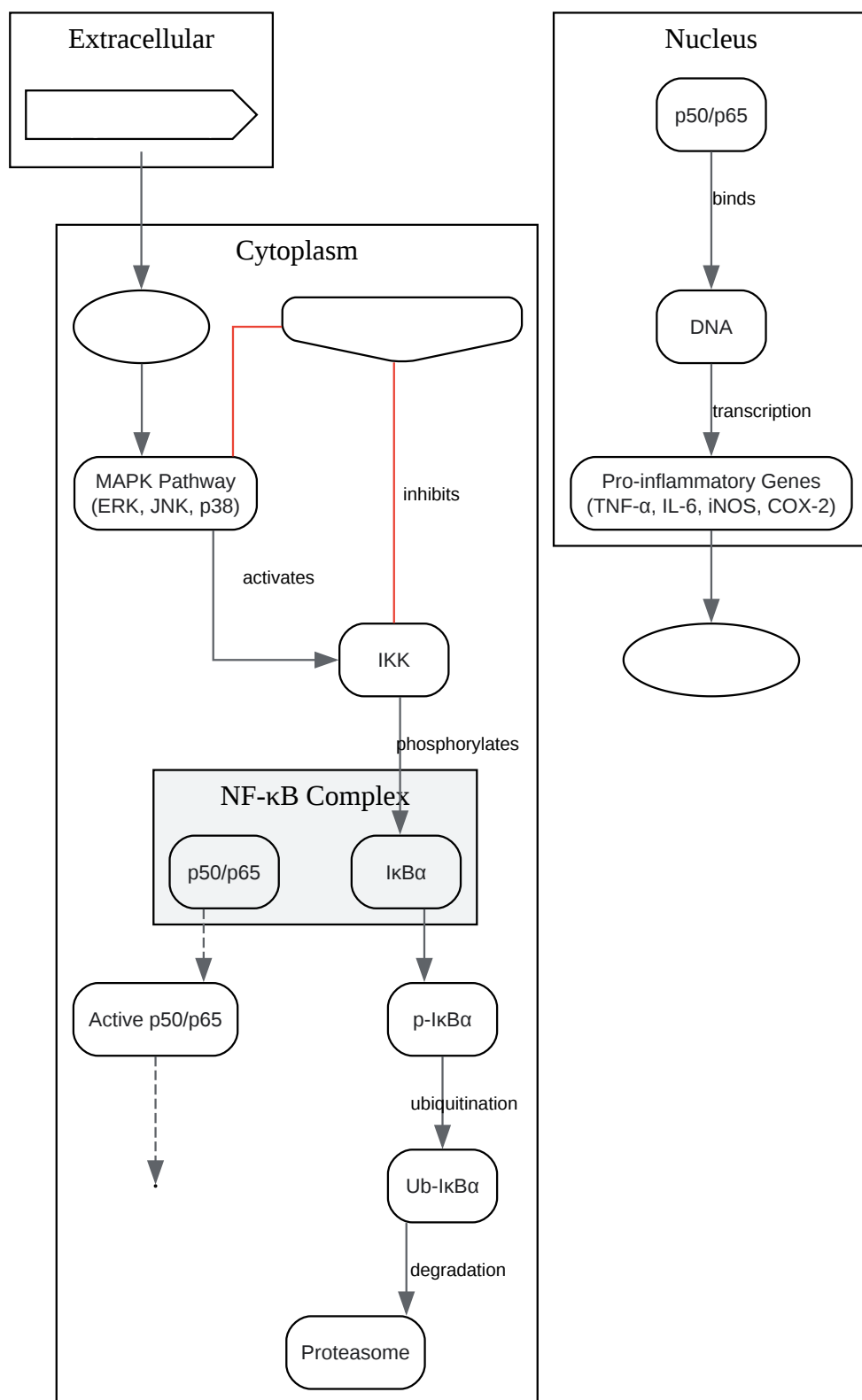
Experimental Protocols

Isolation and Purification of Magnoloside F

The following protocol is a generalized procedure for the isolation of phenylethanoid glycosides, including **Magnoloside F**, from the fruits of *Magnolia officinalis* var. *biloba*.

Diagram 1: Experimental Workflow for Isolation of **Magnoloside F**





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References

- 1. calpaclab.com [calpaclab.com]
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